

Navigating the Disposal of GoSlo-SR-5-69: A Procedural Guide

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Compound of Interest

Compound Name: GoSlo-SR-5-69

Cat. No.: B15587039

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For Immediate Release – Researchers, scientists, and drug development professionals utilizing **GoSlo-SR-5-69** now have a clear, step-by-step guide for its proper disposal. While a specific Safety Data Sheet (SDS) for **GoSlo-SR-5-69** is not publicly available, this document outlines essential safety and logistical information based on the known chemical properties of the compound and general laboratory best practices for chemical waste management. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

GoSlo-SR-5-69 is an anilinoanthraquinone derivative and a potent activator of large-conductance Ca^{2+} -activated K^{+} (BK) channels.^[1] Its chemical structure and solubility in Dimethyl Sulfoxide (DMSO) necessitate careful handling and disposal as hazardous chemical waste.

Key Chemical Data for Disposal Considerations

A summary of the pertinent quantitative data for **GoSlo-SR-5-69** is provided below to inform safe handling and disposal protocols.

Property	Value
Chemical Formula	C ₂₄ H ₁₉ N ₂ NaO ₅ S
Molecular Weight	470.47 g/mol
Solubility	Soluble to 100 mM in DMSO
Purity	≥98%
CAS Number	1363419-31-1

Source: R&D Systems[1]

Experimental Protocols for Safe Disposal

The following protocols provide a detailed methodology for the safe disposal of **GoSlo-SR-5-69**. These procedures are based on general guidelines for the disposal of anthraquinone derivatives and DMSO-containing solutions.

1. Personal Protective Equipment (PPE): Before handling **GoSlo-SR-5-69** for disposal, ensure the following PPE is worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Chemical safety goggles.
- Body Protection: A laboratory coat.

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect any solid **GoSlo-SR-5-69** waste, including contaminated items like weighing paper or pipette tips, in a designated, compatible, and clearly labeled hazardous waste container.
 - The container should be sealable and made of a material that will not react with the chemical.

- Liquid Waste (DMSO Solution):

- Solutions of **GoSlo-SR-5-69** in DMSO must be treated as hazardous organic solvent waste.[\[2\]](#)
- Collect the liquid waste in a designated, leak-proof, and clearly labeled hazardous waste container for organic solvents.
- Do not mix with aqueous waste or other incompatible chemical waste streams.
- Keep the container closed when not actively adding waste.[\[3\]](#)[\[4\]](#)

3. Labeling of Hazardous Waste:

- All waste containers must be clearly labeled with the words "Hazardous Waste."
- The label must include the full chemical name: "**GoSlo-SR-5-69**" and the solvent "Dimethyl Sulfoxide."
- Indicate the approximate concentration and quantity of the waste.
- Include the date when the waste was first added to the container.

4. Storage of Chemical Waste:

- Store the hazardous waste containers in a designated and well-ventilated satellite accumulation area within the laboratory.[\[3\]](#)
- Ensure that the storage area has secondary containment to prevent the spread of any potential spills.
- Do not store large quantities of waste in the laboratory for extended periods. Follow your institution's guidelines for waste removal schedules.[\[5\]](#)[\[6\]](#)

5. Disposal Procedure:

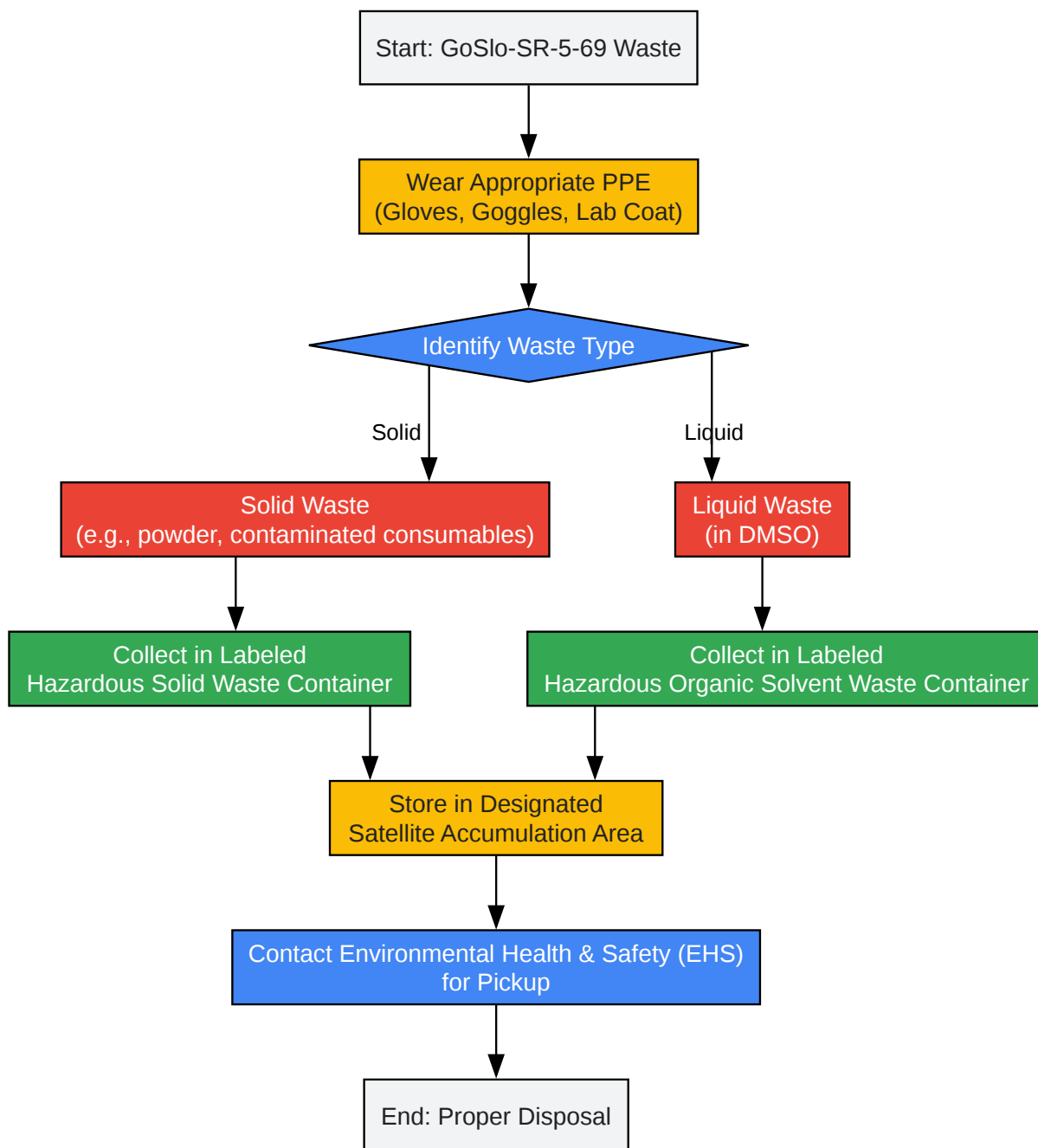
- Contact your institution's Environmental Health and Safety (EHS) department or the designated hazardous waste management office to arrange for the pickup and disposal of

the **GoSlo-SR-5-69** waste.[7]

- Do not attempt to dispose of **GoSlo-SR-5-69** down the drain or in regular trash.[6][8]
- Follow all institutional, local, and federal regulations for the disposal of hazardous chemical waste.[8]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **GoSlo-SR-5-69**.



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Caption: Disposal workflow for **GoSlo-SR-5-69**.

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